

In-Depth Technical Guide to the Physicochemical Properties of Octadecyl 4-chlorobenzenesulfonate

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Octadecyl 4-chlorobenzenesulfonate

Cat. No.: B130724

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Introduction

Octadecyl 4-chlorobenzenesulfonate (CAS No. 34184-41-3) is a chemical compound with the molecular formula $C_{24}H_{41}ClO_3S$.^{[1][2]} This guide provides a comprehensive overview of its known physicochemical properties, drawing from available data. It is intended to serve as a valuable resource for professionals in research and development who may be working with this or structurally related molecules.

Core Physicochemical Properties

A summary of the fundamental physicochemical properties of **Octadecyl 4-chlorobenzenesulfonate** is presented below. It is important to note that experimentally determined data for this specific compound is limited in publicly accessible literature.

Property	Value	Source(s)
Molecular Formula	C ₂₄ H ₄₁ ClO ₃ S	[1][2]
Molecular Weight	445.10 g/mol	[1][2]
CAS Number	34184-41-3	[1][2]
Melting Point	64-66 °C	[3]
Boiling Point	Not available	
Density	1.034 g/cm ³	[3]
Water Solubility	Not available	
Solubility in Organic Solvents	Soluble	[4]
pKa	Not available	
LogP (Predicted)	Not available	

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **Octadecyl 4-chlorobenzenesulfonate** are not readily available in the scientific literature. However, standardized methodologies for analogous compounds can be applied.

Synthesis of Octadecyl 4-chlorobenzenesulfonate

A plausible synthetic route for **Octadecyl 4-chlorobenzenesulfonate** involves the esterification of 4-chlorobenzenesulfonyl chloride with octadecanol. A general procedure is outlined below:

Materials:

- 4-chlorobenzenesulfonyl chloride
- Octadecanol
- A suitable base (e.g., pyridine or triethylamine)

- An inert solvent (e.g., dichloromethane or toluene)
- Anhydrous magnesium sulfate or sodium sulfate
- Apparatus for reflux, extraction, and purification (e.g., column chromatography)

Procedure:

- In a round-bottom flask, dissolve octadecanol in the chosen inert solvent.
- Add the base to the solution and stir.
- Slowly add a solution of 4-chlorobenzenesulfonyl chloride in the same solvent to the reaction mixture at a controlled temperature (e.g., 0 °C to room temperature).
- After the addition is complete, the reaction mixture may be heated to reflux for a specified period to ensure completion of the reaction. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature and washed successively with dilute acid (e.g., 1M HCl), water, and brine.
- The organic layer is then dried over an anhydrous drying agent (e.g., MgSO₄ or Na₂SO₄), filtered, and the solvent is removed under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography to yield pure **Octadecyl 4-chlorobenzenesulfonate**.

Logical Workflow for Synthesis:

Caption: General workflow for the synthesis of **Octadecyl 4-chlorobenzenesulfonate**.

Mandatory Visualizations

Due to the lack of specific experimental data regarding signaling pathways or complex experimental workflows for **Octadecyl 4-chlorobenzenesulfonate**, a logical diagram illustrating the general process for determining key physicochemical properties is provided.

General Workflow for Physicochemical Property Determination:

Caption: Logical workflow for the determination of physicochemical properties.

Conclusion

This technical guide consolidates the currently available physicochemical data for **Octadecyl 4-chlorobenzenesulfonate**. The scarcity of experimental data highlights an opportunity for further research to fully characterize this compound. The provided general experimental protocols and logical workflows offer a foundational approach for researchers to undertake such characterization. As a useful building block in chemical synthesis, a more complete understanding of its properties would be beneficial to the scientific community.^[1]

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- To cite this document: BenchChem. [In-Depth Technical Guide to the Physicochemical Properties of Octadecyl 4-chlorobenzenesulfonate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b130724#what-are-the-physicochemical-properties-of-octadecyl-4-chlorobenzenesulfonate>]

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